

Personal protective equipment for handling Acetyl isothiocyanate

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Compound of Interest

Compound Name: Acetyl isothiocyanate

Cat. No.: B085335

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Essential Safety and Handling Guide for Acetyl Isothiocyanate

For researchers, scientists, and drug development professionals, ensuring safe handling of reactive chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Acetyl isothiocyanate**, including detailed operational and disposal plans.

Chemical Identity and Hazards

- Chemical Name: **Acetyl isothiocyanate**
- CAS Number: 13250-46-9
- Molecular Formula: CH₃CONCS
- Molecular Weight: 101.13 g/mol [1]
- Appearance: Liquid[1]
- Boiling Point: 132-133 °C[1]
- Density: 1.151 g/mL at 20 °C[1]

Hazard Classifications:[1]

- Acute Toxicity, Oral (Category 3)
- Acute Toxicity, Dermal (Category 3)
- Acute Toxicity, Inhalation (Category 3)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Respiratory Sensitization (Category 1)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory system

Signal Word: Danger^[1]

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to prevent exposure. The following table summarizes the required PPE for handling **Acetyl isothiocyanate**.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety Goggles & Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3][4] A face shield is also recommended.[1]
Skin	Chemical Resistant Gloves & Protective Clothing	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][3][4] Flame retardant antistatic protective clothing is advised.[5]
Respiratory	Respirator with appropriate filter	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced.[2][4] A type ABEK (EN14387) respirator filter is specified for Acetyl isothiocyanate.[1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is necessary to ensure safety.

- Preparation:
 - Ensure an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[2][3]
 - Work within a certified chemical fume hood with proper ventilation.[3][6]

- Gather all necessary PPE as outlined in the table above and inspect for integrity.
- Have spill cleanup materials (e.g., inert absorbent material like vermiculite or sand) readily available.[3]
- Handling:
 - Ground and bond containers when transferring the material to prevent static discharge.[3]
 - Use only non-sparking tools.[3][5][6]
 - Keep the container tightly closed when not in use.[3][5]
 - Avoid breathing vapors or mist.[3][5]
 - Prevent contact with skin and eyes.[3]
 - Do not eat, drink, or smoke in the handling area.[5][6]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[5][6][7]
 - Remove and properly store or dispose of contaminated PPE.
 - Clean the work area thoroughly.

Emergency and Disposal Plan

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4] [7]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention. [3] [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [3] [7]
Ingestion	Do NOT induce vomiting. If the person is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5] [7]

Spill Response

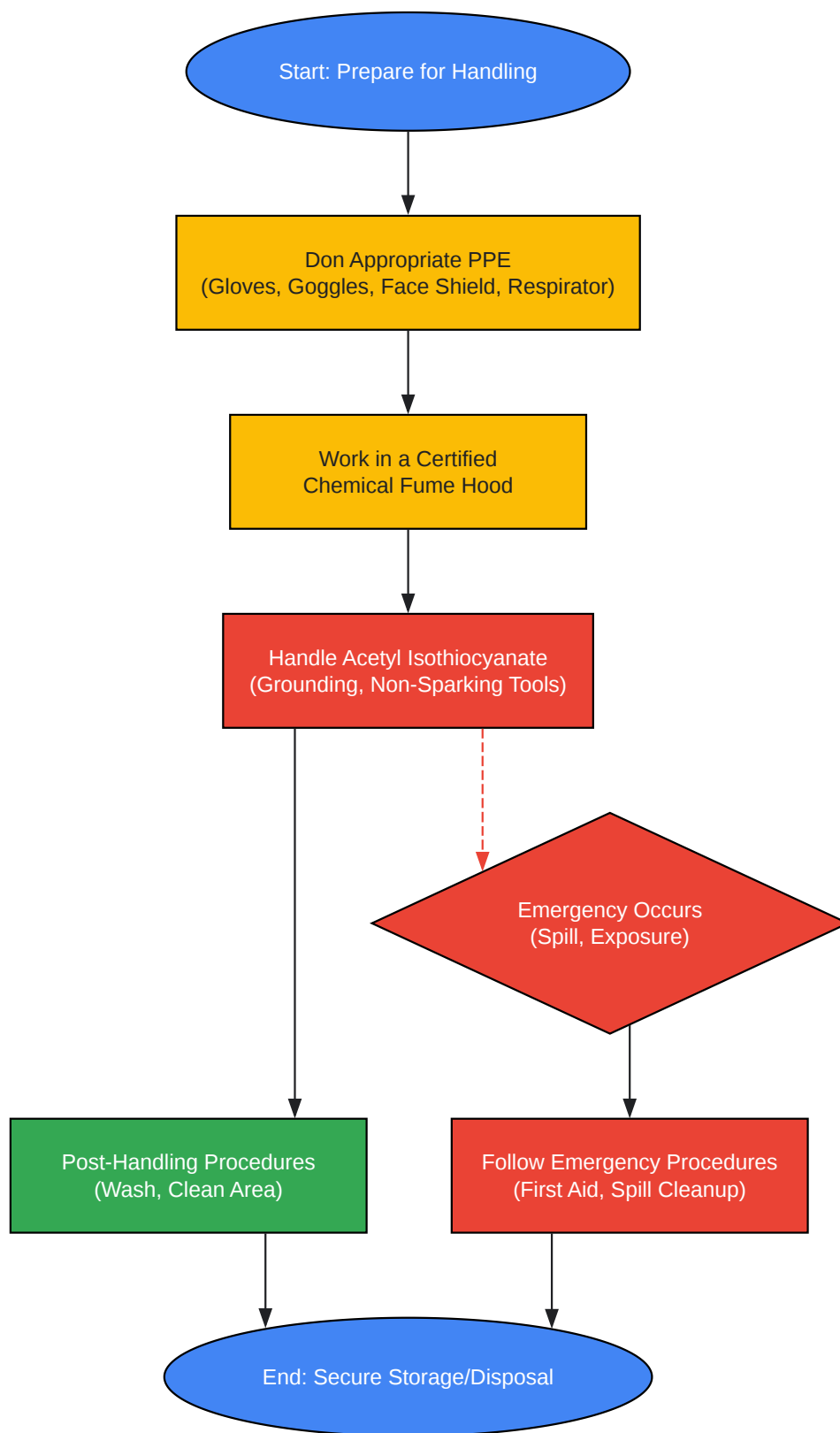
- Evacuate the area and eliminate all ignition sources.[\[3\]](#)
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[\[3\]](#)
- Collect the absorbed material into a suitable, labeled container for disposal.[\[3\]](#)
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

- Dispose of **Acetyl isothiocyanate** and any contaminated materials as hazardous waste.

- All waste must be disposed of in accordance with federal, state, and local environmental regulations.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Workflow for Handling Acetyl Isothiocyanate



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Caption: Workflow for the safe handling of **Acetyl isothiocyanate**.

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